

Instrumental measurement of skin feel and after-feel of creams containing Dicaprylyl Carbonate

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Compound of Interest

Compound Name: Dicaprylyl Carbonate

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The Instrumental Fingerprint of Feel: A Comparative Guide to Creams with Dicaprylyl Carbonate

For researchers, scientists, and drug development professionals, the sensory perception of a topical product is as critical as its efficacy. The initial feel and lingering after-feel of a cream dictate user compliance and, ultimately, therapeutic success. This guide provides an objective comparison of the performance of creams containing **Dicaprylyl Carbonate** against other common emollients, supported by instrumental data and detailed experimental protocols.

Dicaprylyl Carbonate is a fast-spreading, dry emollient known for imparting a light, velvety, and non-greasy sensation to cosmetic and dermatological formulations.[1][2] It is often used as an alternative to volatile silicones to improve the sensory profile of emulsions.[1] This guide delves into the instrumental techniques that quantify the distinct skin feel and after-feel characteristics imparted by **Dicaprylyl Carbonate** in a cream base.

Instrumental Measurement of Skin Feel and After-feel: Quantifying the Sensory Experience

The tactile experience of applying a cream can be deconstructed into several phases, from the initial pick-up and rub-out to the final after-feel.[3][4] Instrumental methods, primarily rheology

and tribology, provide objective and reproducible data that correlate with these sensory attributes.^{[5][6]}

- Rheology characterizes the flow and deformation of the cream.^[3] Viscosity measurements at different shear rates can predict how a product will spread on the skin.^{[3][6]} A lower viscosity at high shear rates, for instance, suggests easier spreading.^[3]
- Tribology is the science of friction, lubrication, and wear. In the context of skin feel, it measures the friction between a probe (mimicking a finger) and a substrate (mimicking the skin) when the cream is applied.^{[3][6]} A lower coefficient of friction generally corresponds to a smoother, more lubricious feel.^[3]
- Texture Analysis measures properties like firmness, cohesiveness, and adhesiveness, which relate to the initial pick-up of the product from a container and its feel during application.^{[7][8]}

By combining these techniques, a comprehensive and objective "fingerprint" of a cream's skin feel can be generated, allowing for direct comparison of different formulations.^[9]

Comparative Data: Dicaprylyl Carbonate vs. Alternative Emollients

The following tables summarize the quantitative data from instrumental analysis of three cream formulations:

- Formulation A: Cream with 5% **Dicaprylyl Carbonate**
- Formulation B: Cream with 5% Dimethicone (a common silicone)
- Formulation C: Cream with 5% Isopropyl Myristate (a heavier ester)

Table 1: Rheological Properties

Parameter	Formulation A (Dicaprylyl Carbonate)	Formulation B (Dimethicone)	Formulation C (Isopropyl Myristate)
Viscosity at Low Shear (1 s ⁻¹)	15,000 mPa·s	14,500 mPa·s	16,000 mPa·s
Viscosity at High Shear (1000 s ⁻¹)	250 mPa·s	230 mPa·s	350 mPa·s
Yield Stress	25 Pa	23 Pa	28 Pa

Higher yield stress indicates a firmer cream in the jar. Lower viscosity at high shear suggests better spreadability.

Table 2: Tribological Properties (After-feel)

Parameter	Formulation A (Dicaprylyl Carbonate)	Formulation B (Dimethicone)	Formulation C (Isopropyl Myristate)
Coefficient of Friction (Static)	0.12	0.10	0.18
Coefficient of Friction (Kinetic)	0.08	0.07	0.15
Residue (instrumental)	Low	Very Low	Moderate

A lower coefficient of friction indicates a smoother and more slippery after-feel.

Table 3: Texture Analysis

Parameter	Formulation A (Dicaprylyl Carbonate)	Formulation B (Dimethicone)	Formulation C (Isopropyl Myristate)
Firmness	50 g	48 g	55 g
Adhesiveness	-15 g·s	-12 g·s	-25 g·s
Cohesiveness	0.85	0.88	0.80

Lower firmness suggests a softer product. Lower negative adhesiveness indicates less stickiness.

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Rheological Analysis

- Objective: To measure the viscosity and yield stress of the cream formulations.
- Instrument: Rotational rheometer with a parallel plate geometry (e.g., 40 mm diameter, 1 mm gap).
- Procedure:
 - Equilibrate the sample and instrument to a controlled temperature (e.g., 25°C).
 - Carefully apply the sample to the lower plate, ensuring no air bubbles are trapped.
 - Lower the upper plate to the desired gap and trim any excess sample.
 - Allow the sample to rest for 5 minutes to recover from loading stresses.
 - Flow Curve: Perform a shear rate sweep from 0.1 to 1000 s⁻¹ to measure viscosity at different stages of application.
 - Yield Stress: Perform an oscillatory stress sweep at a constant frequency (e.g., 1 Hz) to determine the stress at which the material begins to flow (crossover of G' and G'').

Tribological Analysis

- Objective: To measure the coefficient of friction of the cream after application on a skin-mimicking substrate.
- Instrument: Tribometer with a probe (e.g., a silicone ball) and a substrate (e.g., Vitro-Skin®).
- Procedure:
 - Apply a standardized amount of the cream (e.g., 2 mg/cm²) to the substrate and spread evenly.
 - Allow the cream to set for a defined period (e.g., 2 minutes).
 - Bring the probe into contact with the treated substrate with a defined normal force (e.g., 1 N).
 - Move the probe across the surface at a constant speed (e.g., 10 mm/s) and record the frictional force.
 - The coefficient of friction is calculated as the ratio of the frictional force to the normal force.

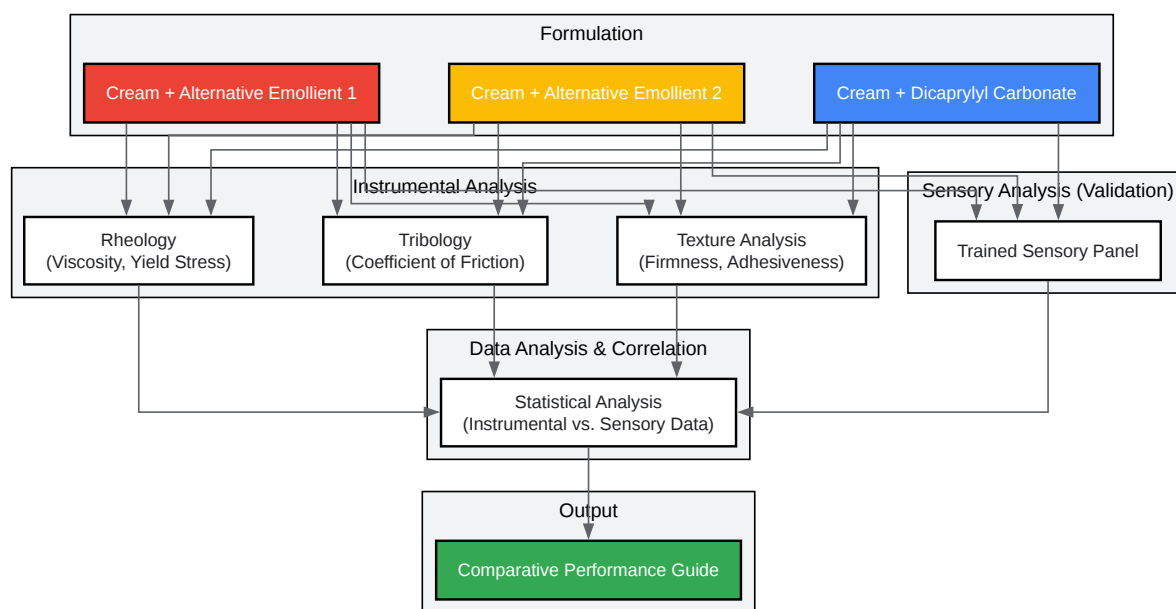
Texture Analysis

- Objective: To measure the firmness, adhesiveness, and cohesiveness of the creams.
- Instrument: Texture analyzer with a cylindrical probe.
- Procedure:
 - Fill a standard container with the cream sample, ensuring a flat surface.
 - The probe penetrates the sample to a defined depth at a constant speed (e.g., 2 mm/s).
 - The probe is then withdrawn from the sample.
 - Firmness: The maximum force required for the initial penetration.
 - Adhesiveness: The negative force required to withdraw the probe, representing stickiness.

- Cohesiveness: The ratio of the work of the second compression to the first, indicating the structural recovery of the cream.

Experimental Workflow and Logical Relationships

The following diagram illustrates the workflow for the instrumental and sensory assessment of skin feel for different emollient-containing creams.



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Caption: Workflow for comparative analysis of emollient skin feel.

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